

Application Note: Simulating the Effects of Helium on Sodium Spectral Line Shapes

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Compound of Interest

Compound Name: Helium;sodium

CAS No.: 11142-42-0

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Audience: Researchers, scientists, and professionals in astrophysics, plasma physics, and atomic and molecular physics.

Introduction

The spectral lines of atomic sodium, particularly the resonance D-lines (D1 at ~589.6 nm and D2 at ~589.0 nm), are crucial diagnostic tools in various scientific fields.[1] In environments such as the atmospheres of cool stars (like brown dwarfs and cool DZ white dwarfs) and in laboratory plasmas, these spectral lines are significantly broadened by collisions with neutral perturber atoms like helium.[2][3] Understanding and accurately simulating these broadening effects are essential for constructing synthetic spectra to model stellar atmospheres and for diagnosing plasma conditions.[3][4]

Collisions with helium atoms perturb the energy levels of the sodium atom, leading to two primary effects on its spectral lines:

- Collisional Broadening (or Pressure Broadening): The lifetime of the excited states is effectively reduced due to frequent collisions, which, according to the Heisenberg uncertainty

principle, leads to a broadening of the spectral line.^{[5][6]} This effect is highly dependent on the density of the helium perturbers.^[6]

- Line Shift: The same collisions also cause a slight shift in the energy levels, resulting in a shift of the central wavelength of the spectral line.^[2]

This document provides detailed protocols for both the experimental measurement and the computational simulation of the effects of helium on sodium spectral line shapes.

Physical Mechanisms of Line Broadening

Several physical phenomena contribute to the final observed shape of a spectral line.

- Natural Broadening: This is a fundamental quantum mechanical effect resulting from the finite lifetime of an atom's excited state. It is intrinsic to the atom and typically very small compared to other broadening mechanisms.^[6]
- Doppler Broadening: This arises from the thermal motion of the sodium atoms. Atoms moving towards an observer will have their emitted light blue-shifted, while those moving away will be red-shifted.^[7] The collective effect of a thermal distribution of velocities is a broadening of the spectral line with a Gaussian profile. The extent of this broadening depends on the temperature of the gas.^{[5][7]}
- Collisional (Pressure) Broadening: This is caused by interactions between the emitting sodium atom and surrounding helium atoms.^[8] At low helium densities, the line core can be described by a Lorentzian profile, a result of the "impact approximation".^{[2][5]} At higher densities, a more sophisticated "unified theory" is required to accurately model the entire profile, from the line core to the far wings.^{[2][9]} The interaction between sodium and helium is not a simple van der Waals force; shorter-range interactions play a significant role.^{[2][10]}

The final observed line shape, known as a Voigt profile, is a convolution of the Gaussian profile from Doppler broadening and the Lorentzian profile from collisional and natural broadening.^[6]

Quantitative Data: Broadening and Shift Parameters

The broadening (width, w) and shift (d) of the sodium D-lines due to collisions with helium are linearly dependent on the helium density (n_{He}). The rates, w/n_{He} and d/n_{He} , are dependent on

temperature. Semiclassical and quantum mechanical calculations provide these values, which are crucial for spectral modeling.^[2]

Below is a summary of theoretical broadening and shift rates for the Sodium D-lines perturbed by Helium, based on calculations using up-to-date molecular data.^[2]

Spectral Line	Parameter	Temperature (K)	Semiclassical Rate (10^{-20} cm ⁻¹ /cm ³)	Quantum (BL) Rate (10^{-20} cm ⁻¹ /cm ³)
Na D1	Broadening	300	1.35	1.33
500	1.59	1.57		
1000	1.96	1.94		
2000	2.41	2.39		
Shift	300	0.04	0.04	
500	0.02	0.02		
1000	-0.02	-0.02		
2000	-0.07	-0.07		
Na D2	Broadening	300	1.30	1.28
500	1.55	1.53		
1000	1.95	1.92		
2000	2.45	2.42		
Shift	300	-0.42	-0.42	
500	-0.49	-0.49		
1000	-0.58	-0.58		
2000	-0.68	-0.68		

Note: Data derived from semiclassical and quantum Baranger–Lindholm (BL) calculations. Rates are provided in units of 10^{-20} cm⁻¹/cm³.^[2]

For a wide range of temperatures relevant to stellar atmospheres (150 K to 10,000 K), the line widths (w , HWHM) can be approximated by a power law in temperature (T).^[4]

- For the D1 line (2P_{1/2} component): $w \approx 0.063 \times 10^{-20} \text{ nHe } T^{0.4018}$ ^[4]
- For the D2 line (2P_{3/2} component): $w \approx 0.099 \times 10^{-20} \text{ nHe } T^{0.3987}$ ^[4]

Protocols

Protocol 1: Experimental Measurement of Na-He Spectral Line Shapes

This protocol outlines a generalized method for measuring the broadening and shift of sodium spectral lines in a controlled helium environment using absorption spectroscopy.

Objective: To measure the absorption profile of the sodium D-lines as a function of helium pressure and temperature.

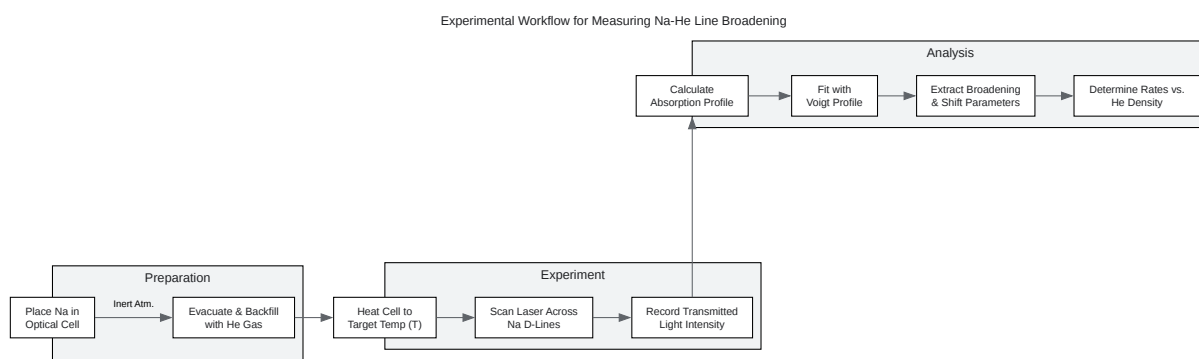
Materials:

- Tunable narrow-linewidth laser (e.g., dye laser or diode laser) centered around 589 nm.
- High-temperature, high-pressure optical cell (vapor cell) with viewports.
- Metallic sodium sample.
- High-purity helium gas cylinder with a precision pressure controller.
- Tube furnace or other heating system for the cell.
- High-resolution spectrometer or a combination of a monochromator and a photodetector.^[11]
^[12]
- Data acquisition system.
- Temperature and pressure sensors.

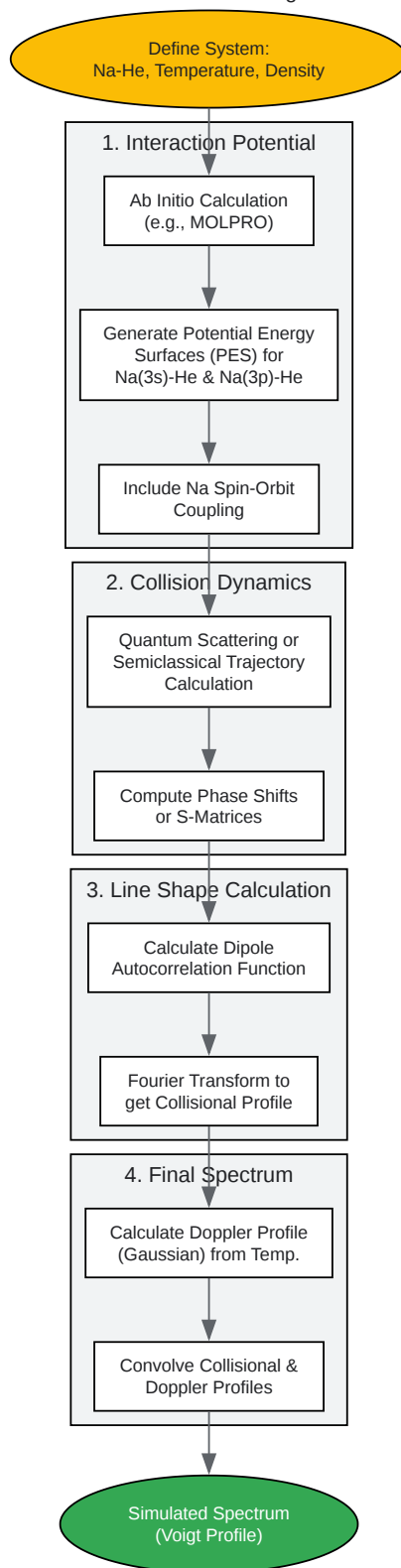
Methodology:

- Sample Preparation:
 - A small amount of metallic sodium is placed inside the optical cell under an inert atmosphere (e.g., in a glovebox) to prevent oxidation.
 - The cell is evacuated to a high vacuum and then backfilled with a known pressure of high-purity helium gas.
 - The cell is placed inside the tube furnace.
- Experimental Setup:
 - The tunable laser beam is directed through the optical cell.
 - The light transmitted through the cell is focused onto the entrance slit of the high-resolution spectrometer.
 - The spectrometer output is recorded by the photodetector, which is connected to the data acquisition system.
 - Temperature and pressure sensors are monitored continuously.
- Data Acquisition:
 - The cell is heated to a target temperature to create a sufficient vapor pressure of sodium. The temperature must be kept stable throughout the measurement.
 - The laser wavelength is scanned across the sodium D-lines in small, precise steps.
 - At each wavelength step, the intensity of the transmitted light is recorded.
 - A reference scan is performed without sodium vapor (either at low temperature or with an empty cell) to account for the baseline intensity.
 - The procedure is repeated for different helium pressures.
- Data Analysis:

- The absorption profile is calculated from the ratio of the transmitted intensity with sodium vapor to the baseline intensity.
- The resulting spectral profile is fitted with a Voigt profile.
- The Lorentzian component of the Voigt fit provides the collisional broadening width, and the shift of the line center relative to its unperturbed position gives the line shift.
- The broadening and shift values are plotted as a function of helium density (calculated from pressure and temperature) to determine the broadening and shift rates.



Computational Workflow for Simulating Na-He Line Shapes

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